

Application Notes and Protocols for Calcium Imaging Experiments with LY2794193

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Audience: Researchers, scientists, and drug development professionals.

Introduction

LY2794193 is a potent and highly selective agonist for the metabotropic glutamate receptor 3 (mGlu3).[1] The mGlu3 receptor, a member of the G-protein coupled receptor (GPCR) family, is predominantly coupled to Gαi/o proteins.[2][3] Activation of these receptors typically leads to the inhibition of adenylyl cyclase, reducing intracellular cyclic adenosine monophosphate (cAMP) levels.[4][5] However, the signaling cascades initiated by mGlu3 receptor activation can also modulate intracellular calcium ([Ca2+]i) levels, making calcium imaging a valuable tool to study its function.[1]

These application notes provide detailed protocols for utilizing **LY2794193** in calcium imaging experiments to characterize mGlu3 receptor activity in vitro.

Data Presentation

Table 1: In Vitro Pharmacology of LY2794193

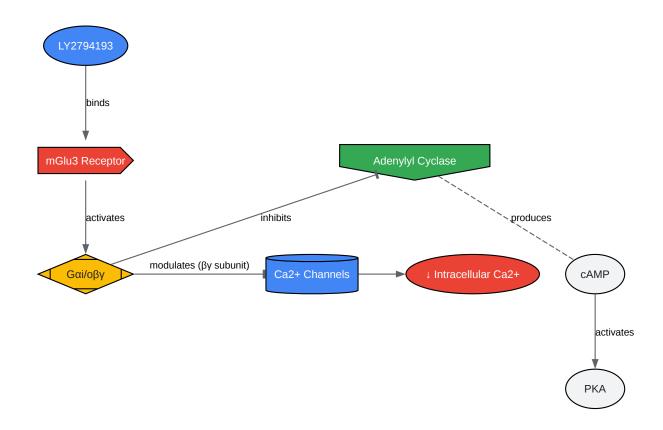


Parameter	Value	Cell Type/Assay Condition	Reference
hmGlu3 Ki	0.927 nM	Radioligand binding assay	[1]
hmGlu3 EC50	0.47 nM	Functional assay	[1]
hmGlu2 Ki	412 nM	Radioligand binding assay	[1]
hmGlu2 EC50	47.5 nM	Functional assay	[1]
EC50 (Inhibition of spontaneous Ca2+ oscillations)	43.6 nM	Cultured rat cortical neurons	[1]
High-affinity EC50 (Inhibition of Ca2+ transients)	0.44 nM (48% of total response)	Rat cortical neuron Ca2+ oscillation assay	[1]
Low-affinity EC50 (Inhibition of Ca2+ transients)	43.6 nM (52% of total response)	Rat cortical neuron Ca2+ oscillation assay	[1]
Emax (Inhibition of spontaneous Ca2+ transients)	66%	Rat cortical neuron Ca2+ oscillation assay	[1]

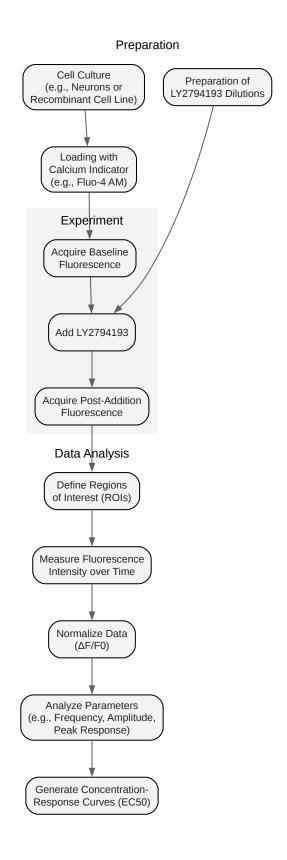
Signaling Pathway

Activation of the Gai/o-coupled mGlu3 receptor by **LY2794193** primarily inhibits adenylyl cyclase, leading to a decrease in cAMP production. This can indirectly affect calcium signaling by modulating the activity of cAMP-dependent protein kinases (PKA), which can phosphorylate various ion channels and calcium handling proteins. Additionally, the $\beta\gamma$ subunits of the activated G-protein can directly modulate the activity of ion channels, including voltage-gated calcium channels, potentially leading to a decrease in calcium influx. In some cellular contexts, mGlu3 receptor activation has been shown to inhibit spontaneous calcium oscillations.[1]









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